

# What are the physical and chemical properties of Thenoyltrifluoroacetone

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Compound Name: Thenoyltrifluoroacetone

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## Thenoyltrifluoroacetone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Thenoyltrifluoroacetone** (TTFA), a versatile  $\beta$ -diketone with significant applications in chemical analysis and biological research. This document details its structural characteristics, physicochemical parameters, and spectral properties, supported by experimental protocols and visual diagrams to facilitate a comprehensive understanding for researchers, scientists, and professionals in drug development.

## Chemical Structure and Identification

**Thenoyltrifluoroacetone**, systematically named 4,4,4-trifluoro-1-(thiophen-2-yl)butane-1,3-dione, is a chelating agent with the chemical formula  $C_8H_5F_3O_2S$ .<sup>[1]</sup> Its structure features a thiophene ring linked to a butane-1,3-dione moiety, which is further substituted with a trifluoromethyl group. This unique combination of functional groups imparts its characteristic chemical reactivity and utility.

Synonyms: 2-**Thenoyltrifluoroacetone**, TTA, TTFA, 4,4,4-Trifluoro-1-(2-thienyl)-1,3-butanedione<sup>[2]</sup>

## Physicochemical Properties

The physical and chemical properties of **Thenoyltrifluoroacetone** are summarized in the table below, providing key data for its handling, application, and analysis.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>3</sub> O <sub>2</sub> S	[3]
Molecular Weight	222.18 g/mol	[1]
Appearance	Fine, slightly yellow to beige-brown crystalline powder or chunks.[1][3]	[1][3]
Melting Point	40-44 °C	[1][2][3]
Boiling Point	96-98 °C at 8 mmHg	[1][2][3]
Solubility	Sparingly soluble in water; readily soluble in organic solvents such as ethanol, DMSO, and dimethylformamide.[3][4]	[3][4]
pKa	Approximately 6.2 - 6.7[5]	[5]
LogP	1.46	[6]

## Chemical Properties and Reactivity

### Keto-Enol Tautomerism

A key chemical feature of **Thenoyltrifluoroacetone** is its existence as a mixture of keto and enol tautomers in solution.[7] The electron-withdrawing trifluoromethyl group significantly influences this equilibrium, favoring the enol form, which is stabilized by intramolecular hydrogen bonding.[5][7] The enol form is crucial for its chelating properties.

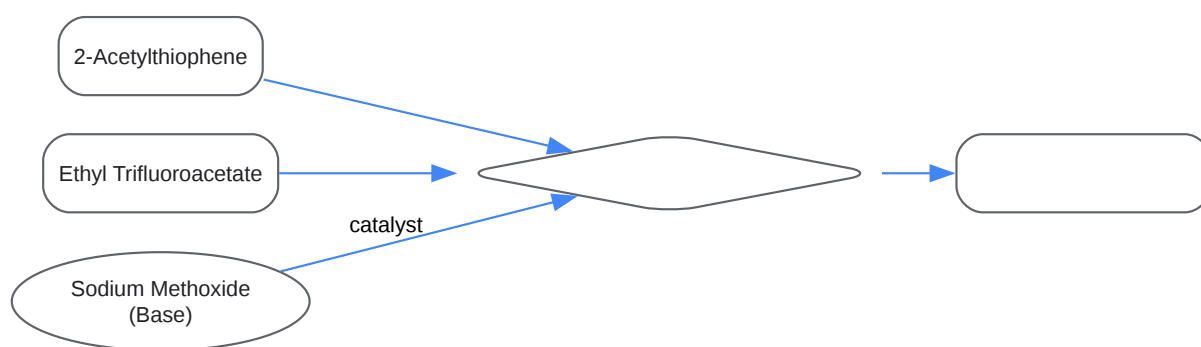
Caption: Keto-enol tautomerism of **Thenoyltrifluoroacetone**.

### Chelating Agent

**Thenoyltrifluoroacetone** is a well-established chelating agent, forming stable complexes with a wide range of metal ions, including lanthanides and actinides.[5] This property is extensively utilized in solvent extraction for the separation and determination of metals.[5][8]

## Synthesis

The primary synthetic route to **Thenoyltrifluoroacetone** is through a Claisen condensation reaction between ethyl trifluoroacetate and 2-acetylthiophene.[1]



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Caption: Synthesis workflow for **Thenoyltrifluoroacetone**.

## Spectral Properties

The spectral data of **Thenoyltrifluoroacetone** are crucial for its identification and quantification.

Spectroscopic Technique	Key Features
UV-Vis	$\lambda_{\text{max}}$ : ~324, 326, 355 nm[4]
$^1\text{H}$ NMR	Signals corresponding to the thiophene ring protons and the methylene protons of the dione moiety. The enol form shows a characteristic vinyl proton signal.[9]
$^{13}\text{C}$ NMR	Resonances for the carbonyl carbons, the carbons of the thiophene ring, and the carbons bearing the trifluoromethyl group.[10]
$^{19}\text{F}$ NMR	A single resonance for the trifluoromethyl group. [11]
IR	Characteristic absorption bands for C=O stretching (keto form) and C=C and O-H stretching (enol form).[12]

## Experimental Protocols

### Synthesis via Claisen Condensation

Objective: To synthesize **Thenoyltrifluoroacetone** from 2-acetylthiophene and ethyl trifluoroacetate.

Materials:

- 2-Acetylthiophene
- Ethyl trifluoroacetate
- Sodium methoxide
- Methanol
- Hydrochloric acid (1N)
- Ethyl acetate

- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Petroleum ether
- Round-bottom flask, reflux condenser, separatory funnel, rotary evaporator.

#### Procedure:

- To a solution of sodium methoxide in methanol, add 2-acetylthiophene dropwise at room temperature and stir for 1 hour.[\[9\]](#)
- Cool the reaction mixture to 0 °C and add ethyl trifluoroacetate in batches.[\[9\]](#)
- Reflux the mixture overnight at 80 °C.[\[9\]](#)
- Remove the solvent under reduced pressure.[\[9\]](#)
- Dissolve the residue in water and acidify with 1N hydrochloric acid.[\[9\]](#)
- Extract the aqueous layer three times with ethyl acetate.[\[9\]](#)
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.[\[9\]](#)
- Concentrate the organic phase and purify the crude product by silica gel column chromatography using a petroleum ether/ethyl acetate eluent system.[\[9\]](#)

## Determination of Melting Point

Objective: To determine the melting point range of a purified sample of **Thenoyltrifluoroacetone**.

#### Materials:

- Purified **Thenoyltrifluoroacetone**

- Melting point apparatus
- Capillary tubes

Procedure:

- Finely powder a small amount of the crystalline **Thenoyltrifluoroacetone**.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a rate of approximately 10-15 °C per minute initially.
- As the temperature approaches the expected melting point, reduce the heating rate to 1-2 °C per minute.
- Record the temperature at which the first drop of liquid appears (the beginning of melting).
- Record the temperature at which the entire sample has melted (the end of melting). This range represents the melting point.

## Determination of Solubility

Objective: To qualitatively determine the solubility of **Thenoyltrifluoroacetone** in water and common organic solvents.

Materials:

- **Thenoyltrifluoroacetone**
- Test tubes
- Water (deionized)
- Ethanol
- Dimethyl sulfoxide (DMSO)

- Dimethylformamide (DMF)
- Vortex mixer

Procedure:

- Place approximately 10 mg of **Thenoyltrifluoroacetone** into four separate test tubes.
- To the first test tube, add 1 mL of deionized water.
- To the second, third, and fourth test tubes, add 1 mL of ethanol, DMSO, and DMF, respectively.
- Vortex each test tube for 30 seconds.
- Visually inspect each tube for the dissolution of the solid. Record the solubility as soluble, sparingly soluble, or insoluble.

## Determination of pKa by UV-Vis Spectrophotometry

Objective: To determine the acid dissociation constant (pKa) of **Thenoyltrifluoroacetone** using UV-Vis spectrophotometry.

Materials:

- **Thenoyltrifluoroacetone**
- Buffer solutions of varying pH (e.g., from pH 2 to 10)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks

Procedure:

- Prepare a stock solution of **Thenoyltrifluoroacetone** in a suitable solvent (e.g., ethanol).

- Prepare a series of solutions with a constant concentration of **Thenoyltrifluoroacetone** in buffer solutions of different known pH values.
- Record the UV-Vis absorption spectrum for each solution over a relevant wavelength range (e.g., 250-450 nm).
- Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for the acidic (H-TTA) and basic (TTA<sup>-</sup>) forms.
- Measure the absorbance of each solution at these two wavelengths.
- Plot absorbance versus pH. The pKa can be determined from the inflection point of the resulting sigmoid curve. Alternatively, use the Henderson-Hasselbalch equation by calculating the ratio of the concentrations of the acidic and basic forms from the absorbance data.<sup>[2]</sup>

## Applications in Research and Development

**Thenoyltrifluoroacetone** is a valuable tool in various scientific disciplines:

- Analytical Chemistry: Widely used as a chelating agent for the solvent extraction and spectrophotometric determination of metal ions.<sup>[3][8]</sup>
- Biochemistry: Employed as an inhibitor of cellular respiration by targeting mitochondrial complex II (succinate dehydrogenase).<sup>[4]</sup>
- Drug Development: Its ability to chelate metals and inhibit enzymes makes it a scaffold for the design of new therapeutic agents.<sup>[13]</sup>

This guide provides a foundational understanding of the key physical and chemical properties of **Thenoyltrifluoroacetone**, essential for its effective and safe use in research and development. For further details on specific applications and safety protocols, consulting the primary literature and relevant safety data sheets is recommended.

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